

Molecular weight and formula of (¹³C₆)Phenylacetic acid

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Compound of Interest

Compound Name: (~¹³C₆)Phenylacetic acid

Cat. No.: B3432334

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An In-Depth Technical Guide to (¹³C₆)Phenylacetic Acid

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of (¹³C₆)Phenylacetic acid, a stable isotope-labeled compound crucial for high-precision quantitative analysis. Tailored for researchers, scientists, and professionals in drug development and metabolomics, this document delves into its fundamental properties, its critical role as an internal standard in mass spectrometry, and the rigorous methodologies that ensure data integrity.

Introduction: The Significance of Isotopic Labeling

Phenylacetic acid (PAA) is an organic compound that functions as a plant auxin and is also a known catabolite of the amino acid phenylalanine in humans and other organisms.^[1] Its presence and concentration in biological matrices can be indicative of metabolic states or diseases.^{[2][3]}

(¹³C₆)Phenylacetic acid is a specialized form of PAA where the six carbon atoms of the phenyl ring have been replaced with the heavy, non-radioactive carbon-13 (¹³C) isotope. This isotopic enrichment is the cornerstone of its utility. In analytical chemistry, particularly in quantitative mass spectrometry, the ideal internal standard is a stable isotope-labeled (SIL) analogue of the analyte of interest. The SIL internal standard co-elutes chromatographically with the analyte and exhibits nearly identical chemical behavior during sample extraction and ionization, thereby correcting for variations in sample preparation and matrix effects.^[4] The six-carbon labeling in

($^{13}\text{C}_6$)Phenylacetic acid provides a significant mass shift of +6 Da, which prevents isotopic crosstalk and ensures clear differentiation from the native compound in a mass spectrometer.

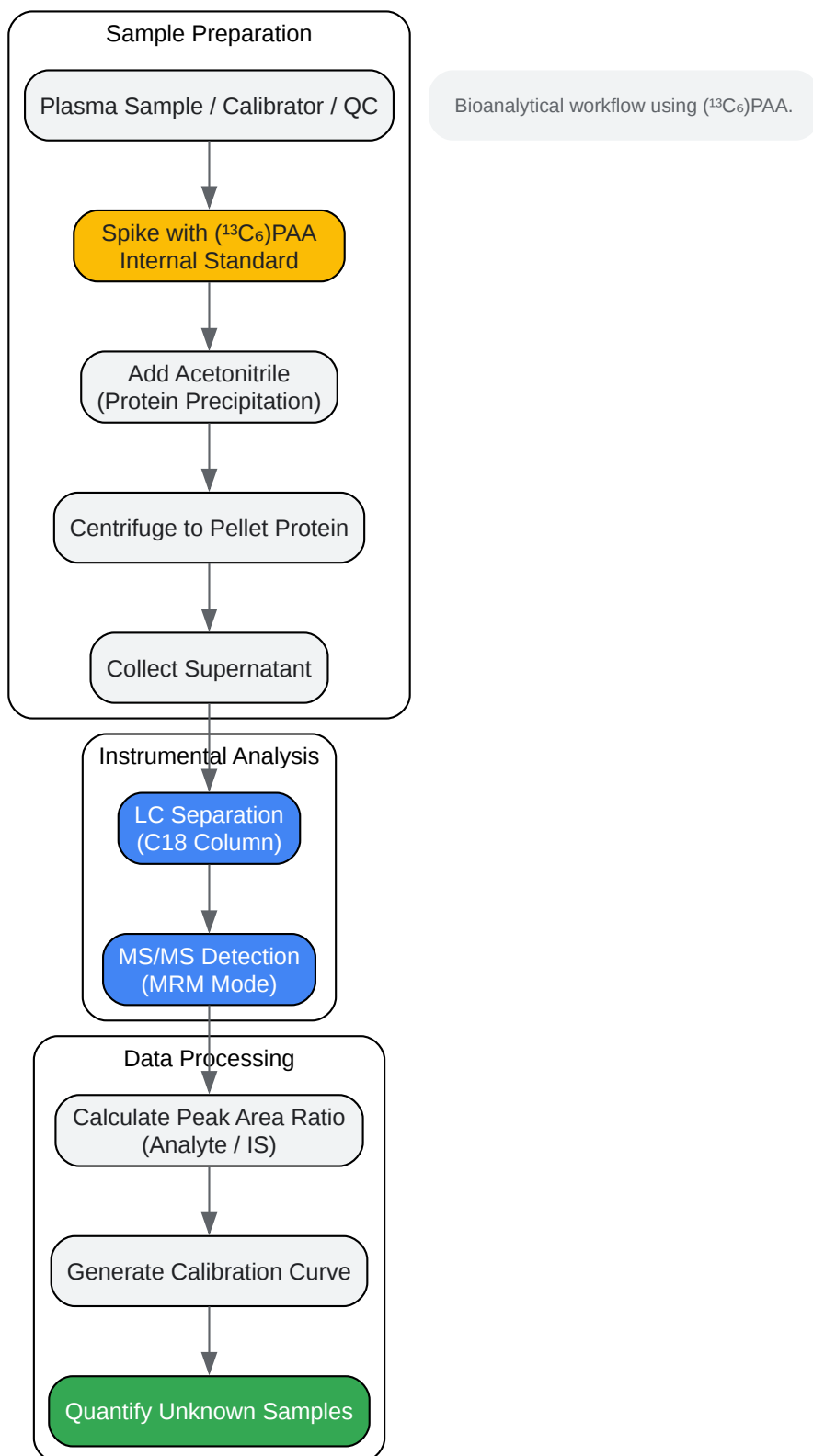
[5]

Physicochemical Properties and Structural Identity

The identity and purity of an analytical standard are paramount. The introduction of six ^{13}C atoms results in a predictable increase in molecular weight and exact mass without altering the compound's fundamental chemical structure or reactivity.

Chemical Structure of ($^{13}\text{C}_6$)Phenylacetic Acid

The diagram below illustrates the molecular structure, with the ^{13}C atoms explicitly located on the benzene ring.



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